

# A Comprehensive Safety & Handling Guide for 6-Bromopyridine-2-sulfonyl chloride

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## Compound of Interest

Compound Name: 6-Bromopyridine-2-sulfonyl chloride

Cat. No.: B1521947

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This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **6-Bromopyridine-2-sulfonyl chloride** (CAS No. 912934-77-1). As a reactive building block in synthetic and medicinal chemistry, a thorough understanding of its material properties and associated hazards is paramount to ensuring laboratory safety and experimental integrity. This guide moves beyond a standard Safety Data Sheet (SDS) to provide causal explanations for safety protocols, grounded in the chemical reactivity of the sulfonyl chloride functional group.

## Core Chemical Identity and Physicochemical Properties

**6-Bromopyridine-2-sulfonyl chloride** is a solid, heterocyclic compound utilized in the synthesis of more complex molecules.<sup>[1]</sup> Its utility is derived from the reactive sulfonyl chloride moiety, which allows for the formation of sulfonamides, sulfonates, and other derivatives. The key physicochemical properties are summarized below.

Property	Value	Source
CAS Number	912934-77-1	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrClNO <sub>2</sub> S	[1][2]
Molecular Weight	256.51 g/mol	[1][2]
IUPAC Name	6-bromopyridine-2-sulfonyl chloride	[2]
Synonyms	6-bromo-2-pyridinesulfonyl chloride	[2]
Physical Form	Solid	[1]
Boiling Point	349.3°C at 760 mmHg	[3]
Density	~1.9 g/cm <sup>3</sup>	[3]
Flash Point	165.1°C	[3]

## Hazard Analysis: Understanding the Inherent Reactivity

The primary hazards associated with **6-Bromopyridine-2-sulfonyl chloride** stem directly from the high electrophilicity of the sulfur atom in the sulfonyl chloride group (-SO<sub>2</sub>Cl). This group reacts readily with nucleophiles, including water. This reactivity is the root cause of its hazardous nature.

GHS Classification:

- Pictogram: GHS05 (Corrosion)[1]
- Signal Word: Danger[1]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]
- H302: Harmful if swallowed.[2]

- H335: May cause respiratory irritation.[2]

Expert Analysis of Hazards: The classification "Causes severe skin burns and eye damage" (H314) is the most critical hazard to understand. Upon contact with moisture, such as perspiration on the skin or the mucosal surfaces of the eyes and respiratory tract, the sulfonyl chloride hydrolyzes to form hydrochloric acid (HCl) and the corresponding sulfonic acid. This reaction is exothermic and the in-situ generation of HCl is what causes immediate and severe chemical burns. The respiratory irritation (H335) is also a direct consequence of this reactivity with moisture in the lungs.[2]

## Core Safety Protocols & Personal Protective Equipment (PPE)

A multi-layered approach, prioritizing engineering controls over personal protective equipment, is essential for mitigating exposure risks.

### Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **6-Bromopyridine-2-sulfonyl chloride**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood to contain dust and potential vapors.[4]
- Emergency Equipment: An operational eyewash station and safety shower must be immediately accessible in the laboratory.[4][5]

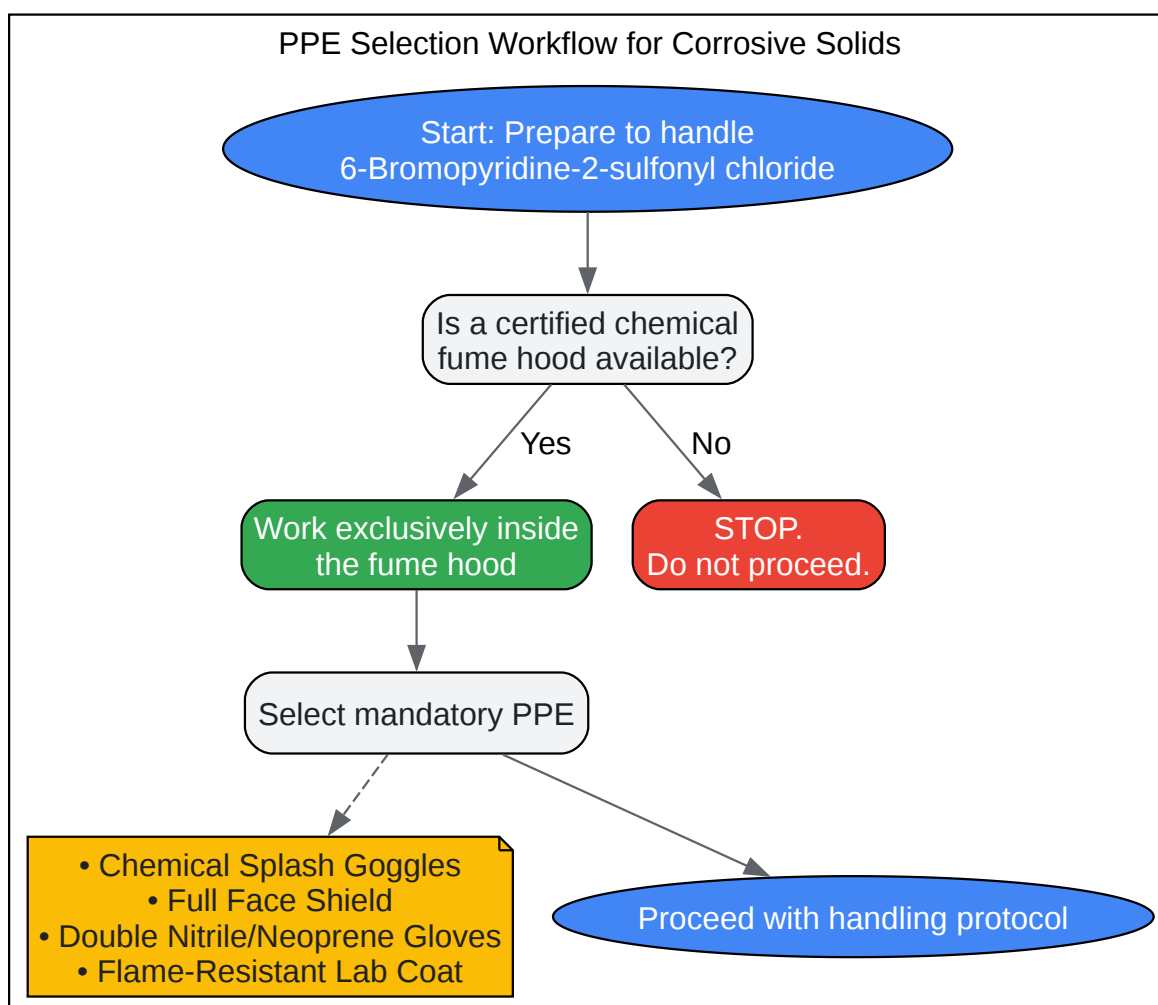
### Personal Protective Equipment (PPE): The Essential Barrier

The selection of PPE is not merely a checklist; it is a system designed to protect the user from the specific hazards of the chemical.

- Hand Protection: Wear nitrile or neoprene gloves that are rated for chemical resistance. Always double-glove when handling the solid or its solutions. Dispose of the outer glove immediately after the transfer is complete.[5]
- Eye and Face Protection: Standard safety glasses are insufficient. Chemical splash goggles in combination with a full-face shield are required to protect against accidental splashes and

fine dust.[4][5]

- Skin and Body Protection: A flame-resistant lab coat must be worn and fully buttoned. For larger quantities, a chemically impervious apron is recommended. Ensure no skin is exposed between the glove and the sleeve of the lab coat.[5]



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Caption: PPE selection workflow for corrosive solids.

## Safe Handling, Storage, and Incompatibility

### Step-by-Step Handling Protocol

- Preparation: Don all required PPE as outlined in Section 3.2 before entering the fume hood.
- Inert Environment: If possible, handle the reagent under an inert atmosphere (e.g., in a glovebox or using a Schlenk line) to minimize contact with atmospheric moisture.
- Weighing: Weigh the solid in a tared, sealed container within the fume hood. Avoid open weighing on a balance pan.
- Transfer: Use a powder funnel for transfers to reaction vessels to minimize dust generation.
- Cleaning: Decontaminate spatulas and surfaces immediately after use with a suitable solvent (e.g., isopropanol followed by water), performing this within the fume hood.
- Post-Handling: After completing the work, remove gloves and wash hands thoroughly with soap and water.<sup>[4][6]</sup>

### Storage Requirements

Proper storage is crucial for maintaining the chemical's purity and preventing hazardous situations.

- Condition: Store in a tightly closed container, preferably under an inert atmosphere (e.g., argon or nitrogen).
- Temperature: The material should be stored in a freezer at or below -20°C.<sup>[1]</sup> This minimizes degradation from both moisture and thermal decomposition.
- Location: Store in a designated, locked cabinet for corrosive materials, away from incompatible substances.

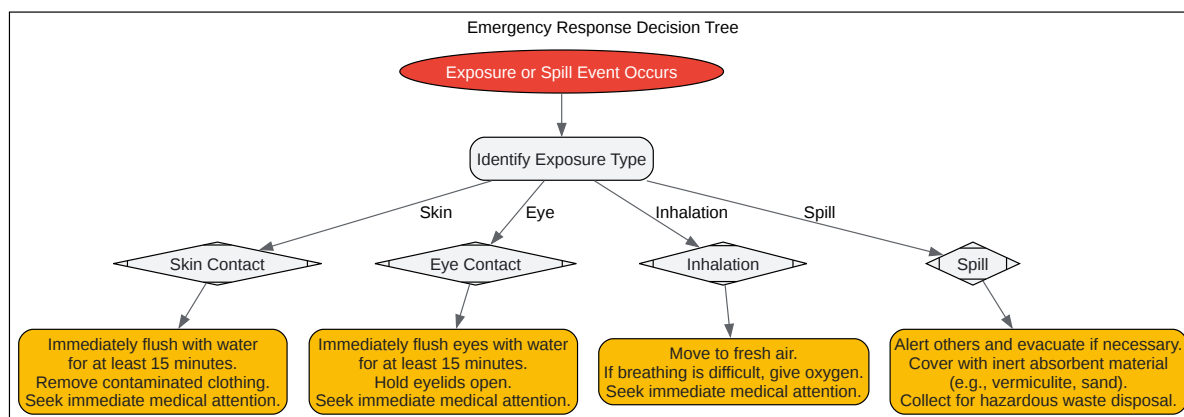
### Chemical Incompatibilities

Mixing **6-Bromopyridine-2-sulfonyl chloride** with incompatible materials can lead to violent reactions. Avoid contact with:

- Water/Moisture: Reacts to produce corrosive HCl and HBr gas.[7]
- Alcohols & Amines: Reacts violently and exothermically to form sulfonate esters and sulfonamides, respectively.[7]
- Strong Bases (e.g., hydroxides, alkoxides): Can cause rapid and uncontrolled decomposition.[7]
- Strong Oxidizing Agents: Can lead to violent reactions.[7]

## Emergency Procedures & First Aid

Immediate and correct response to an exposure or spill is critical.



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Caption: Decision tree for emergency response actions.

## First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.	[4][7][8]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.	[4][7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[4][7][9]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4][8][9]

Note for First Responders: Always show this safety data sheet to the attending physician. First aiders must protect themselves from exposure.[9]

## Disposal Considerations

Waste disposal must be handled in accordance with all federal, state, and local regulations.

- **Unused Product:** Dispose of surplus and non-recyclable solutions to a licensed disposal company.[10]
- **Contaminated Materials:** Any materials used for cleaning spills (e.g., vermiculite, paper towels) and empty containers must be treated as hazardous waste and disposed of accordingly. Do not allow the product to enter drains.[4][9]

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